

Safe Disposal of 1-Bromobutane-D9: A Procedural Guide

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Compound of Interest

Compound Name: 1-Bromobutane-D9

Cat. No.: B032881

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The proper disposal of **1-Bromobutane-D9** is critical for ensuring laboratory safety and environmental protection. Due to its hazardous properties, this deuterated compound, like its non-deuterated counterpart, must be treated as hazardous waste. Adherence to established protocols is essential for researchers and laboratory personnel.

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, ensure that all appropriate Personal Protective Equipment (PPE) is worn. This includes, but is not limited to, protective gloves, safety goggles or glasses, and a lab coat.[1][2] Handling of **1-Bromobutane-D9** waste should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[1][3] All tools used during handling and transfer must be spark-proof and explosion-proof, and containers should be grounded and bonded to prevent static discharge.[2][4][5]

Waste Classification and Characteristics

1-Bromobutane is classified as a highly flammable liquid and vapor, a skin and eye irritant, and may cause respiratory irritation.[2][6] It is also recognized as being toxic to aquatic life with long-lasting effects.[6] Waste generators are responsible for correctly classifying their chemical waste according to local, state, and federal regulations to ensure complete and accurate compliance.[4][5]

Property	Data	Citation(s)
UN Number	UN1126	[5]
DOT Hazard Class	3 (Flammable Liquid)	[5]
Packing Group	II	[5]
Flash Point	13°C - 18°C (55.4°F - 64.4°F)	[2][4]
Autoignition Temperature	265°C (509°F)	[2][4]
Explosive Limits	2.6% - 6.6% by volume	[2][4]
Toxicity (Oral, Rat)	LD50: 2761 mg/kg	[4]
Toxicity (Inhalation, Rat)	LC50: 47,000 mg/m ³ /2H	[4]
Aquatic Toxicity	LC50 (Rainbow Trout, 96h): 24.3 mg/L	

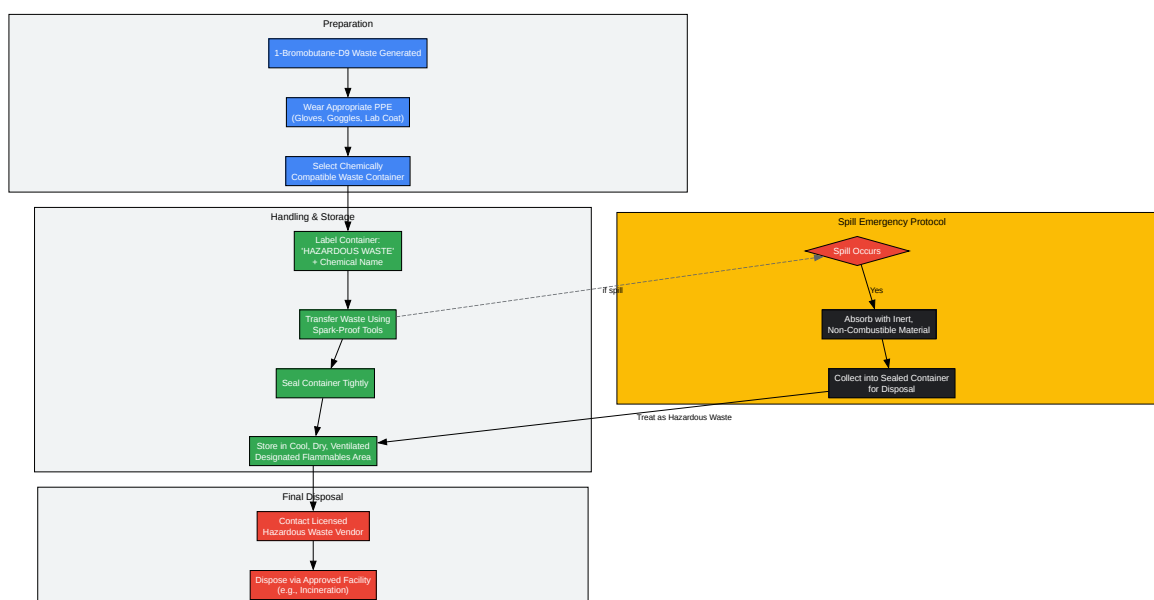
Step-by-Step Disposal Procedure

- **Container Selection:** Choose a chemically compatible container for the waste. The original container is often a suitable choice. Do not use metal containers for corrosive materials. The container must be in good condition and designed for liquids.[7]
- **Waste Collection:** Transfer the **1-Bromobutane-D9** waste into the designated container using appropriate funnels and spark-proof tools. Avoid overfilling the container.
- **Labeling:** Clearly label the container with the words "HAZARDOUS WASTE" and list all constituents, including "**1-Bromobutane-D9**" and their approximate percentages.[7]
- **Sealing:** Keep the waste container tightly sealed at all times, except when adding waste.[3][7]
- **Storage:** Store the sealed container in a cool, dry, well-ventilated, designated hazardous waste accumulation area.[4] This area should be away from incompatible materials such as strong oxidizing agents, strong bases, and alkali metals.[2][4] Ensure the storage area is equipped to handle flammable liquids.

- Final Disposal: Arrange for the disposal of the waste through a licensed and certified professional waste disposal service.[5][6] The preferred method of disposal is typically high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.[6] Never dispose of **1-Bromobutane-D9** by pouring it down the drain or releasing it into the environment.[3][6]

Spill Management Protocol

In the event of a spill, immediately evacuate unnecessary personnel and remove all sources of ignition.[1][4] Ventilate the area. Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[2][4] Do not use combustible materials such as sawdust.[4] Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal as hazardous waste.[4]



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Caption: Workflow for the proper disposal of **1-Bromobutane-D9** waste.

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